In situ imaging of Fructose 6-phosphate using biosensors

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Compound of Interest

Compound Name:	*Fructose 6-phosphate*
CAS No.:	*643-13-0*
Cat. No.:	*B1210287*

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Topic: In Situ Imaging of **Fructose 6-Phosphate** (F6P) Dynamics via Proximal FBP Biosensing Content Type: Detailed Application Note and Protocol Audience: Researchers, Senior Scientists, Drug Discovery Leads

Part 1: Executive Summary & Scientific Rationale

The Challenge of F6P Imaging: **Fructose 6-phosphate** (F6P) is a transient, rapid-equilibrium intermediate in glycolysis. It exists in constant flux with Glucose 6-phosphate (G6P) via phosphoglucose isomerase (PGI). Because of this rapid isomerization and the lack of specific allosteric binding domains for F6P in nature (unlike FBP or G6P), no robust, genetically encoded biosensor exists exclusively for F6P in the current literature.

The Solution: Proximal Sensing of Fructose 1,6-Bisphosphate (FBP) To monitor the status of the F6P node in situ, the field-proven standard is to image its immediate downstream product, Fructose 1,6-bisphosphate (FBP). FBP is the first committed metabolite of glycolysis (produced by Phosphofructokinase-1 from F6P) and serves as the primary allosteric "flux signal" in cells.

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This guide details the protocol for HYlight, a state-of-the-art, genetically encoded biosensor for FBP. By imaging HYlight, researchers can infer the metabolic pressure on the F6P node and the activity of PFK-1, the rate-limiting gatekeeper of glycolysis.

Part 2: Biosensor Architecture & Mechanism

Sensor Name: HYlight (High-dynamic-range Y-light) Target: Fructose 1,6-bisphosphate (FBP) — Proxy for F6P/Glycolytic Flux Mechanism: Single-Fluorescent Protein (Intensiometric)

Design Principle

HYlight is engineered by inserting a circularly permuted Green Fluorescent Protein (cpGFP) into the ligand-binding domain of the Bacillus subtilis transcription factor CggR (Central glycolytic gene Repressor).

- Apo State (Low Fluorescence): In the absence of FBP, the CggR domain holds the cpGFP in a conformation where the chromophore is solvent-exposed or distorted, resulting in low fluorescence.
- Bound State (High Fluorescence): FBP binding induces a "Venus flytrap" closure of the CggR domains. This conformational collapse restores the high-quantum-yield environment of the cpGFP chromophore.

Key Specifications:

- Dynamic Range: >300% fluorescence increase (

).
- Affinity (

  ): ~15 µM (Physiologically relevant for cytosolic FBP).
- Kinetics: Sub-second response time, suitable for real-time metabolic flux analysis.

Part 3: Visualization of Pathway & Mechanism

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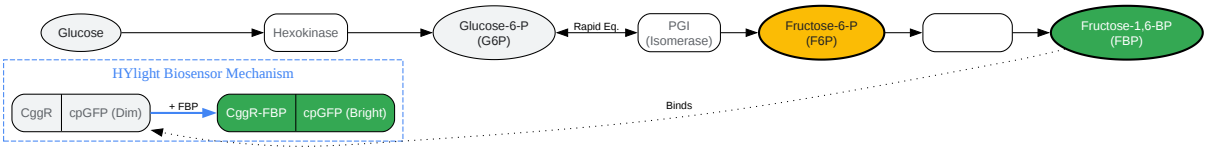

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Caption: Metabolic trajectory from Glucose to FBP. HYlight detects FBP, the stable readout of F6P conversion by PFK-1.

Part 4: Experimental Protocol

Phase 1: Reagent Preparation & Transfection

Materials:

- Plasmid: pCMV-HYlight (Addgene #184642 or similar).
- Cell Line: HeLa, HEK293T, or INS-1 (Insulin-secreting cells are ideal for glycolytic studies).
- Imaging Buffer (Tyrode's Salt Solution):
  - 135 mM NaCl, 5 mM KCl, 1 mM $MgCl_2$, 1 mM $CaCl_2$, 20 mM HEPES, pH 7.4.
  - Note: Prepare glucose-free and high-glucose (25 mM) variants.

Step-by-Step Transfection:

- Seeding: Plate cells on 35mm glass-bottom confocal dishes (e.g., MatTek) to reach 60-70% confluency.
- Transfection: Use Lipofectamine 3000 (or equivalent).
  - Mix 1.5 µg HYlight plasmid with P3000 reagent.

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- Incubate 15 mins at RT.
- Add to cells dropwise.

- Expression Time: Incubate for 24–48 hours. Critical: Over-expression can buffer intracellular FBP; optimize plasmid load to the lowest detectable level.

Phase 2: Live-Cell Imaging Workflow

Microscope Settings (Confocal/Widefield):

- Excitation: 488 nm (Laser) or 470/40 nm (LED).
- Emission: 525/50 nm (GFP channel).
- Reference Channel (Optional): Co-express a red cytosolic marker (e.g., mCherry) to normalize for cell thickness/movement, though HYlight is often used as a single-channel intensiometric sensor.

Imaging Sequence:

- Starvation: Wash cells 2x with Glucose-Free Imaging Buffer. Incubate for 30 mins at 37°C. This depletes basal F6P/FBP pools (Sensor = Dim).
- Baseline Acquisition: Record 5 minutes of baseline fluorescence (

).
- Stimulation: Perfusion or bolus addition of Glucose (final conc. 10–25 mM).
- Dynamic Phase: Record for 15–20 minutes. Expect a rapid rise in fluorescence (

) as F6P is converted to FBP.
- Termination (Optional): Add 50 mM 2-Deoxyglucose (2-DG) to inhibit glycolysis and confirm signal reversibility.

Phase 3: In Situ Calibration (The "Digitonin Method")

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To convert fluorescence intensity into absolute concentration, you must permeabilize the plasma membrane while keeping the sensor inside.

- Permeabilization Buffer: Intracellular buffer (140 mM KCl, 10 mM NaCl, 1 mM $MgCl_2$, 20 mM HEPES) + 0.005% Digitonin.
- Procedure:
  - Replace imaging buffer with Permeabilization Buffer.
  - Wait 5–10 mins for membrane pore formation (monitor cell morphology).
  - Stepwise Titration: Sequentially add known concentrations of FBP standard (0, 1, 5, 10, 50, 100, 500 µM).
  - Record plateau fluorescence for each step.
- Curve Fitting: Fit data to the Hill equation to determine

  and

  in crystallo vs in situ.

Part 5: Data Analysis & Quantification

Table 1: Troubleshooting & Optimization

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Issue	Probable Cause	Corrective Action
No Response to Glucose	Basal FBP is too high (Sensor Saturated).	Increase starvation time (up to 1h). Ensure buffer is strictly glucose-free.
Low Dynamic Range	Sensor overexpression buffering FBP.	Reduce plasmid amount during transfection (e.g., 0.5 µg instead of 1.5 µg).
Signal Drift	Photobleaching.	Reduce laser power to <2%. Increase time interval between frames (e.g., 10s).
pH Artifacts	cpGFP is pH sensitive ( ).	Co-express a pH sensor (e.g., pHred) to deconvolve pH changes from FBP binding.

Quantification Logic: Since HYlight is intensiometric, data is typically normalized as

:

- Interpretation: A rise in

  signifies PFK-1 activation and accumulation of FBP. Since PFK-1 is the rate-limiting step, FBP accumulation often correlates with high glycolytic flux, distinguishing "glycolytic" cells from "oxidative" cells.

Part 6: References

- Original HYlight Development: Leguia, M., et al. (2022). "Monitoring glycolytic dynamics in single cells using a fluorescent biosensor for fructose 1,6-bisphosphate." Proceedings of the National Academy of Sciences (PNAS). [Link] Key finding: Describes the engineering of CggR-cpGFP and validates it in beta-cells.
- Metabolic Regulation Context: Tanner, L. B., et al. (2018). "Four Key Steps Control Glycolytic Flux in Mammalian Cells." Cell Systems. [Link] Key finding: Establishes FBP as the primary thermodynamic bottleneck and flux-signaling metabolite.

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- General Biosensor Engineering: Marvin, J. S., et al. (2013). "Genetically encoded fluorescent biosensors for glucose." Nature Methods. [Link] Key finding: Foundational principles of bacterial binding protein (PBP) sensor design used in HYlight.
- Alternative FRET Approaches (Trehalose/G6P): Peroza, E. A., et al. (2015). "A genetically encoded Förster resonance energy transfer sensor for monitoring in vivo trehalose-6-phosphate dynamics."[1] Analytical Biochemistry. [Link] Key finding: Demonstrates the difficulty of specific phosphate-sugar sensing and cross-reactivity challenges.

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Sources

- 1. A genetically encoded Förster resonance energy transfer sensor for monitoring in vivo trehalose-6-phosphate dynamics - PMC [pmc.ncbi.nlm.nih.gov]
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